

# Application Notes and Protocols for Flupyrsulfuron-methyl Water-Dispersible Granules

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## Compound of Interest

Compound Name: *Flupyrsulfuron*

Cat. No.: *B117110*

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These application notes provide a comprehensive overview of the formulation, manufacturing, and quality control of **Flupyrsulfuron**-methyl as water-dispersible granules (WDG). The included protocols are intended to serve as a guide for the development and evaluation of this herbicidal formulation.

## Introduction to Flupyrsulfuron-methyl and WDG Formulation

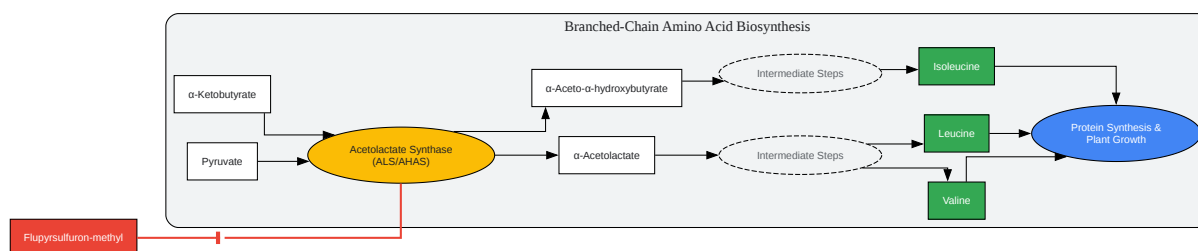
**Flupyrsulfuron**-methyl is a selective sulfonylurea herbicide used for the post-emergence control of broadleaf weeds in cereal crops.[1] Its mode of action is the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in plants.[2][3][4] Formulating **Flupyrsulfuron**-methyl as water-dispersible granules offers several advantages, including reduced dust exposure for operators, ease of handling and measurement, and good stability.[5] WDG formulations are designed to disintegrate and disperse rapidly when added to water, forming a stable suspension for spray application.[6]

## Physicochemical Properties of Flupyrsulfuron-methyl:

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>14</sub> F <sub>3</sub> N <sub>5</sub> O <sub>7</sub> S	PubChem CID 170354
Molecular Weight	465.4 g/mol	PubChem CID 170354
Appearance	Off-white to beige crystalline solid	FAO/WHO Evaluation
Water Solubility	Moderately soluble (Flupyrsulfuron-methyl-sodium) [1]	

## Mode of Action: Inhibition of Acetolactate Synthase (ALS)

**Flupyrsulfuron-methyl** targets and inhibits the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS). [2][7] This enzyme catalyzes the initial step in the biosynthesis of the essential branched-chain amino acids: valine, leucine, and isoleucine. [8][9][10] As these amino acids are vital for protein synthesis and overall plant growth, the inhibition of ALS leads to a deficiency in these amino acids, ultimately resulting in the cessation of plant growth and death. [3][4]



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Caption: **Flupyrsulfuron**-methyl mode of action.

## Formulation of Water-Dispersible Granules

A typical WDG formulation of **Flupyrsulfuron**-methyl includes the active ingredient, dispersing agents, wetting agents, binders, and fillers. The following table provides an example formulation based on a combination product.

Component	Function	Example Concentration (%)
Flupyrsulfuron-methyl-sodium	Active Ingredient	7.5
Co-herbicide (e.g., Mesosulfuron-methyl)	Active Ingredient	12.5
Alkyl naphthalene sulfonate formaldehyde condensate	Dispersing Agent	3.0
Calcium Lignosulfonate	Dispersing Agent/Binder	3.0
Lauryl Sodium Sulfate	Wetting Agent	2.0
Kaolin	Filler/Carrier	To 100

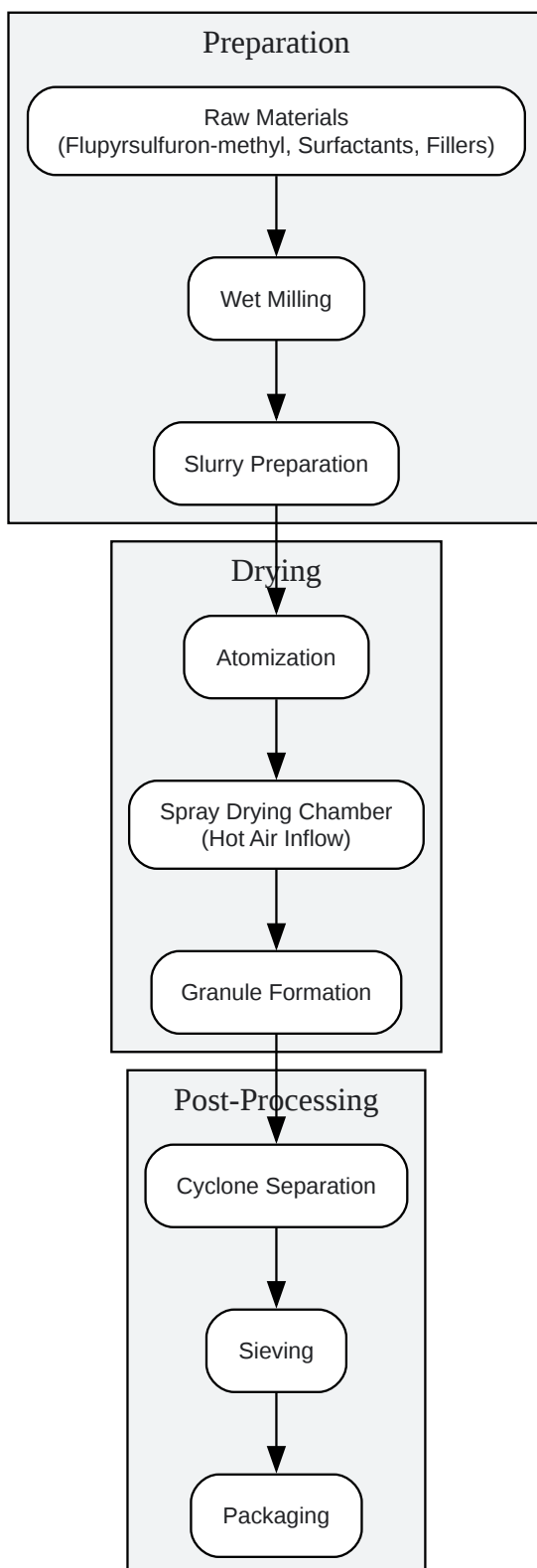
Source: Adapted from patent CN102792960A.[\[11\]](#)

## Manufacturing Process for WDG

The manufacturing of **Flupyrsulfuron**-methyl WDG can be achieved through two primary methods: spray drying and fluid bed agglomeration.

### Spray Drying Method

This process involves the atomization of a slurry containing the active ingredient and other formulants into a hot air stream, leading to the formation of dry, spherical granules.

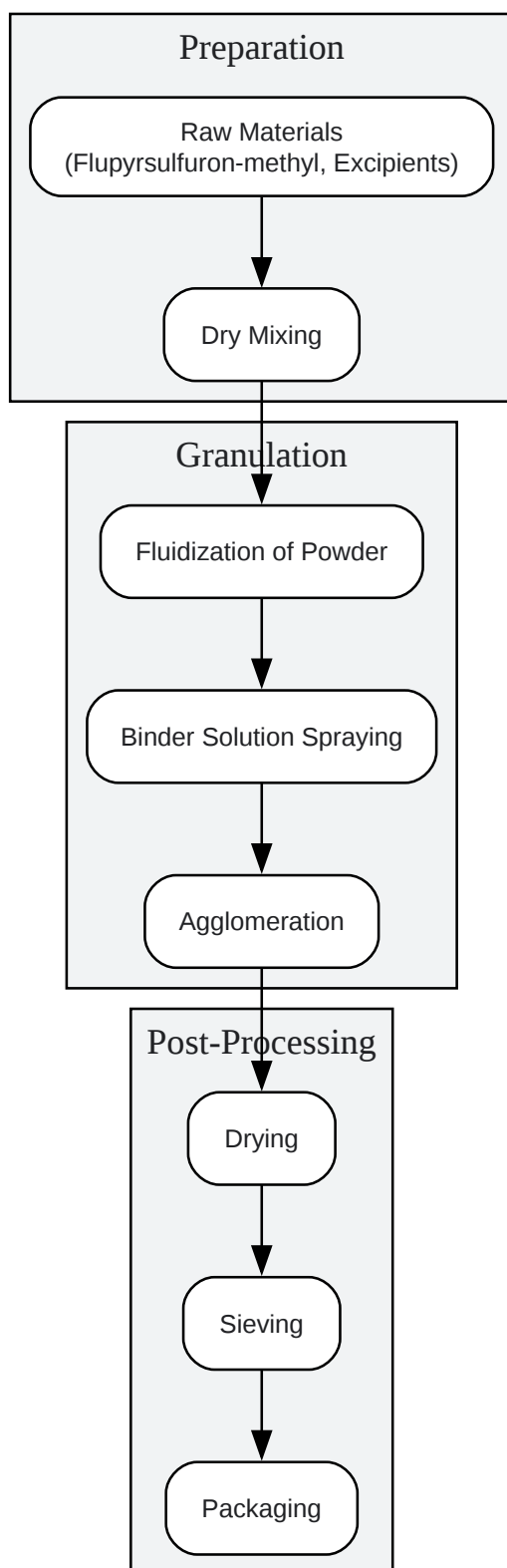


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Caption: Spray drying workflow for WDG.

## Fluid Bed Agglomeration Method

In this method, a powder blend of the active ingredient and excipients is fluidized by a stream of hot air while a binder solution is sprayed onto the powder, causing the particles to agglomerate into granules.



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Caption: Fluid bed agglomeration workflow.

## Experimental Protocols for Quality Control

The following are key quality control tests for **Flupyrsulfuron**-methyl WDG formulations, based on internationally recognized CIPAC methods.

Quality Control Test	CIPAC Method	Typical Specification
Dispersibility	MT 174	Minimum 80%
Suspensibility	MT 184	Minimum 60%
Wet Sieve Test	MT 185	Maximum 2% retained on a 75 $\mu$ m sieve
Persistent Foam	MT 47.3	Maximum 60 mL after 1 minute
Wettability	MT 53.3	Completely wetted in < 1 minute
Particle Size Distribution	Laser Diffraction	D50: 1-10 $\mu$ m (primary particles)
Active Ingredient Content	HPLC-UV	98-102% of labeled content

### Protocol for Dispersibility Test (based on CIPAC MT 174)

- Objective: To determine the ease with which the WDG disperses in water.
- Apparatus: 250 mL beaker, magnetic stirrer, 250 mL measuring cylinder, oven.
- Procedure:
  1. Add 100 mL of standard hard water to the beaker.
  2. Start the magnetic stirrer to create a vortex.
  3. Add a known weight of the **Flupyrsulfuron**-methyl WDG sample to the water.
  4. Stir for 1 minute.
  5. Immediately transfer the suspension to the 250 mL measuring cylinder.

6. Make up the volume to 250 mL with standard hard water.
7. Allow to stand for 1 minute.
8. Carefully siphon off the top 225 mL (9/10ths) of the suspension.
9. Transfer the remaining 25 mL to a pre-weighed evaporating dish.
10. Evaporate to dryness in an oven.
11. Weigh the residue and calculate the percentage of dispersibility.

## Protocol for Suspensibility Test (based on CIPAC MT 184)

- Objective: To determine the amount of active ingredient that remains suspended in water after a specified time.
- Apparatus: 250 mL glass-stoppered measuring cylinder, water bath, suction tube.
- Procedure:
  1. Prepare a suspension of the WDG in 250 mL of standard hard water in the measuring cylinder at a concentration recommended for use.
  2. Invert the cylinder 30 times and place it in a water bath at 30°C for 30 minutes.
  3. After 30 minutes, carefully remove the top 225 mL of the suspension using the suction tube.
  4. Determine the concentration of **Flupyrsulfuron**-methyl in the remaining 25 mL by a suitable analytical method (e.g., HPLC).
  5. Calculate the suspensibility as a percentage of the initial concentration.

## Protocol for Wet Sieve Test (based on CIPAC MT 185)

- Objective: To determine the amount of insoluble material in the WDG formulation.



- Apparatus: 75  $\mu$ m sieve, wash bottle, beaker, oven.
- Procedure:
  1. Weigh a sample of the WDG and prepare a suspension in water.
  2. Pour the suspension through the 75  $\mu$ m sieve.
  3. Rinse the beaker and the sieve with water until the washings are clear.
  4. Carefully wash the residue on the sieve into a pre-weighed beaker.
  5. Dry the beaker and residue in an oven to a constant weight.
  6. Calculate the percentage of material retained on the sieve.

## Protocol for Persistent Foam Test (based on CIPAC MT 47.3)

- Objective: To assess the foaming tendency of the WDG upon dilution.
- Apparatus: 250 mL glass-stoppered measuring cylinder.
- Procedure:
  1. Add 100 mL of standard hard water to the measuring cylinder.
  2. Add a specified amount of the WDG sample.
  3. Stopper the cylinder and invert it 30 times.
  4. Place the cylinder on a flat surface and start a stopwatch.
  5. Record the volume of foam after 1 minute.

## Protocol for Determination of Active Ingredient Content

- Objective: To quantify the amount of **Flupyrsulfuron**-methyl in the WDG formulation.

- Method: High-Performance Liquid Chromatography (HPLC) with UV detection.
- Procedure:
  1. Accurately weigh a sample of the WDG.
  2. Disperse the sample in a known volume of a suitable solvent (e.g., acetonitrile/water mixture).
  3. Filter the solution to remove any insoluble components.
  4. Inject a known volume of the filtered solution into the HPLC system.
  5. Quantify the **Flupyrsulfuron**-methyl content by comparing the peak area to that of a certified reference standard.

## Conclusion

The formulation of **Flupyrsulfuron**-methyl as water-dispersible granules provides an effective and user-friendly herbicidal product. Careful control of the formulation components and manufacturing process is essential to ensure the quality and performance of the final product. The experimental protocols outlined above provide a framework for the comprehensive quality control of **Flupyrsulfuron**-methyl WDG formulations, ensuring they meet the required standards for efficacy and safety.

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